

# Physical and chemical characteristics of thulium metal.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Thulium

Cat. No.: B1217890

[Get Quote](#)

## Thulium Metal: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical characteristics of **thulium** (Tm), a rare earth element belonging to the lanthanide series. This document is intended to serve as a comprehensive resource, summarizing key quantitative data, outlining representative experimental methodologies for its characterization, and illustrating fundamental chemical interactions.

### Physical Properties

**Thulium** is a bright, silvery-gray metal that is both malleable and ductile, soft enough to be cut with a knife.<sup>[1][2]</sup> It is the least abundant of the stable rare earth elements.<sup>[3]</sup>

### Summary of Physical Data

The following tables provide a consolidated summary of the key physical properties of **thulium** metal.

Table 1: Atomic and Crystal Structure Properties

Property	Value
Atomic Number	69[4][5]
Atomic Weight	168.93421 u[3][6]
Electron Configuration	[Xe] 4f <sup>13</sup> 6s <sup>2</sup> [2][3][7]
Crystal Structure	Hexagonal Close-Packed (hcp)[1][2][8]
Lattice Parameters (a, c)	3.5375 Å, 5.5540 Å[8]
Density	9.32 g/cm <sup>3</sup> at 20°C[5][6][9]
Atomic Radius	176 pm[3]
Van der Waals Radius	227 pm[3]

Table 2: Thermal and Mechanical Properties

Property	Value
Melting Point	1545 °C (1818 K)[5][6][9]
Boiling Point	1950 °C (2223 K)[6][9]
Mohs Hardness	2 to 3[1]
Thermal Conductivity	16.9 W/(m·K)[1]
Coefficient of Linear Thermal Expansion	13.3 μm/(m·K)[1]

Table 3: Magnetic and Electrical Properties

Property	Value
Magnetic Ordering	Ferromagnetic < 32 K, Antiferromagnetic 32-56 K, Paramagnetic > 56 K[1][5][8]
Electrical Resistivity	1.5 x 10 <sup>-6</sup> Ω·m

Table 4: Isotopes

Isotope	Natural Abundance	Half-life
$^{169}\text{Tm}$	100%	Stable[10]
$^{170}\text{Tm}$	Synthetic	128.6 days[10][11]
$^{171}\text{Tm}$	Synthetic	1.92 years[1][10]

## Chemical Properties

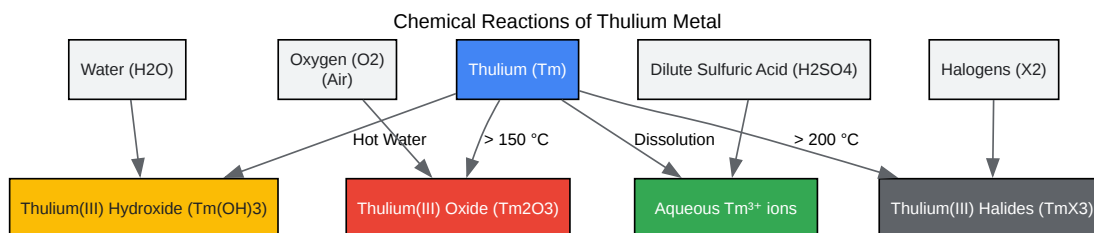
**Thulium** is a reactive metal that slowly tarnishes upon exposure to air.[1][12] Its most common oxidation state is +3, forming typically pale green salts.[8][9] A +2 oxidation state is also known but is less stable.[8][9]

## Reactivity with Common Reagents

Table 5: Summary of Chemical Reactivity

Reactant	Conditions	Product(s)	Observations
Air (Oxygen)	Burns readily at 150 °C	Thulium(III) oxide ( $\text{Tm}_2\text{O}_3$ )[1][5][13]	Slow tarnishing at room temperature.[1]
Water	Slow with cold water, faster with hot water	Thulium(III) hydroxide ( $\text{Tm}(\text{OH})_3$ ) and Hydrogen ( $\text{H}_2$ )[1][5][13]	
Dilute Sulfuric Acid	Readily dissolves	Aqueous $\text{Tm}^{3+}$ ions, sulfate ions, and Hydrogen ( $\text{H}_2$ )[13]	Forms a pale green solution.[13]
Hydrofluoric Acid	Room Temperature	Insoluble Thulium(III) fluoride ( $\text{TmF}_3$ ) layer[8][9]	The fluoride layer passivates the surface, preventing further reaction.[8][9]
Halogens ( $\text{F}_2$ , $\text{Cl}_2$ , $\text{Br}_2$ , $\text{I}_2$ )	Vigorous above 200 °C	Thulium(III) halides ( $\text{TmF}_3$ , $\text{TmCl}_3$ , $\text{TmBr}_3$ , $\text{TmI}_3$ )[1][13]	Reactions are slow at room temperature.[1][13]

## Chemical Reaction Pathways



[Click to download full resolution via product page](#)

Caption: Chemical reaction pathways of **thulium** metal.

## Experimental Protocols

The following sections outline representative experimental methodologies for the determination of key physical and chemical properties of **thulium** metal. These protocols are based on standard techniques for metal characterization.

### Determination of Melting Point (Capillary Method)

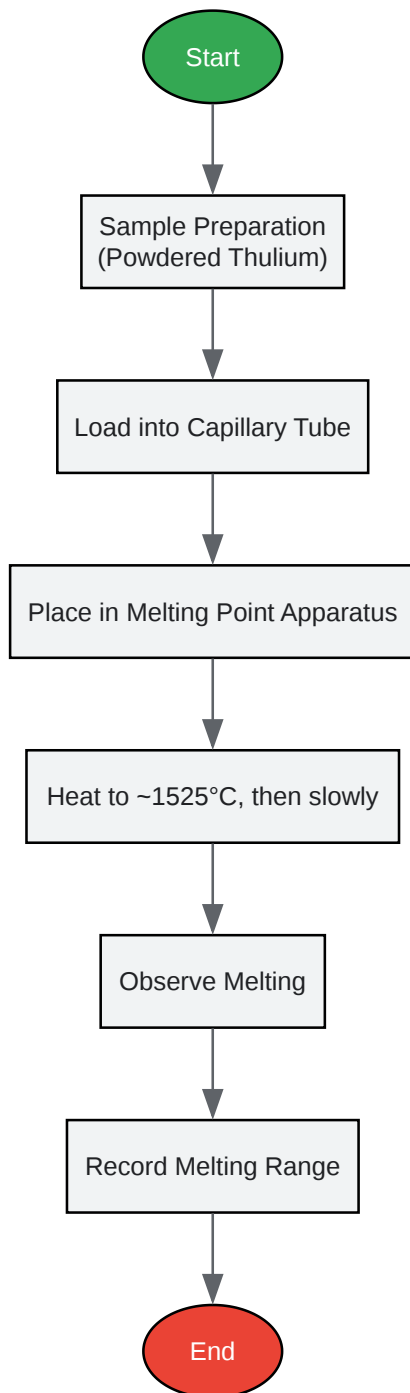
This protocol describes the determination of the melting point of **thulium** metal using a melting point apparatus.

Methodology:

- **Sample Preparation:** A small, pure sample of **thulium** metal is finely filed or powdered in an inert atmosphere glovebox to prevent oxidation.
- **Capillary Loading:** The powdered **thulium** is packed into a sealed-end capillary tube to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed into the heating block of a melting point apparatus.
- **Heating:** The sample is heated rapidly to approximately 20°C below the expected melting point (1545°C), then the heating rate is reduced to 1-2°C per minute.
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first droplet of liquid is observed and the temperature at which the last solid particle melts are recorded as the melting range.

## Melting Point Determination Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for melting point determination.

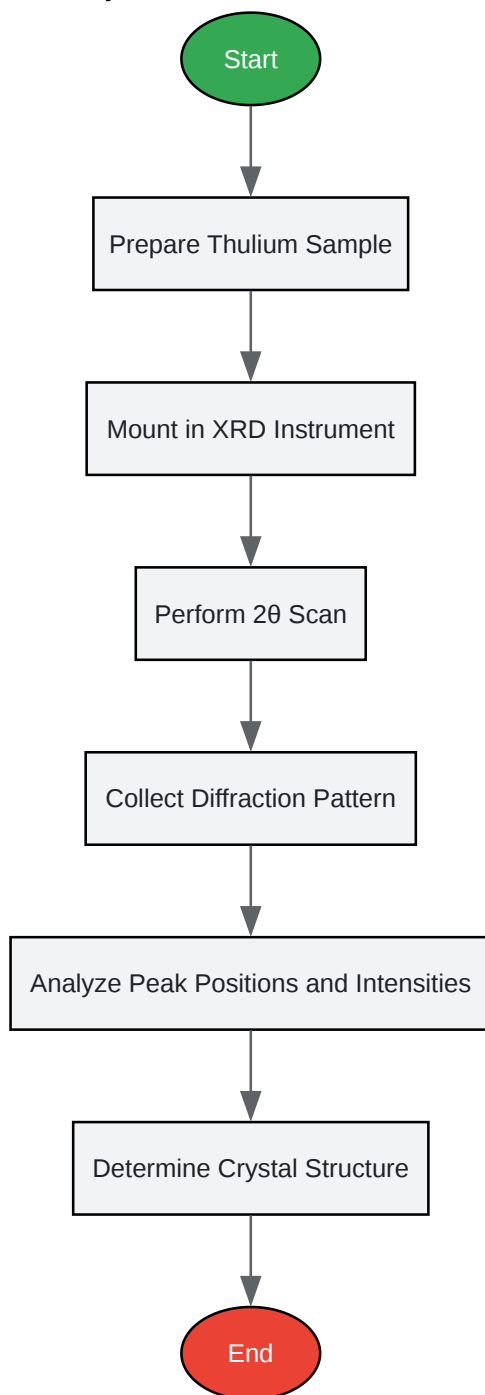
## Determination of Crystal Structure (X-Ray Diffraction)

This protocol outlines the use of X-ray diffraction (XRD) to determine the crystal structure of **thulium** metal.

Methodology:

- **Sample Preparation:** A small, flat, and polished sample of **thulium** metal is prepared. Alternatively, a powdered sample can be used.
- **Instrument Setup:** The sample is mounted on the goniometer of an X-ray diffractometer. The X-ray source (e.g., Cu K $\alpha$ ) and detector are configured.
- **Data Collection:** The sample is irradiated with X-rays at various incident angles ( $2\theta$ ), and the intensity of the diffracted X-rays is recorded by the detector. The sample is rotated during the measurement to ensure all crystal orientations are sampled.
- **Data Analysis:** The resulting diffraction pattern (a plot of intensity vs.  $2\theta$ ) is analyzed. The positions of the diffraction peaks are used to determine the lattice parameters and crystal system using Bragg's Law. The relative intensities of the peaks are used to determine the arrangement of atoms within the unit cell.

## XRD Crystal Structure Determination



[Click to download full resolution via product page](#)

Caption: Workflow for XRD analysis.



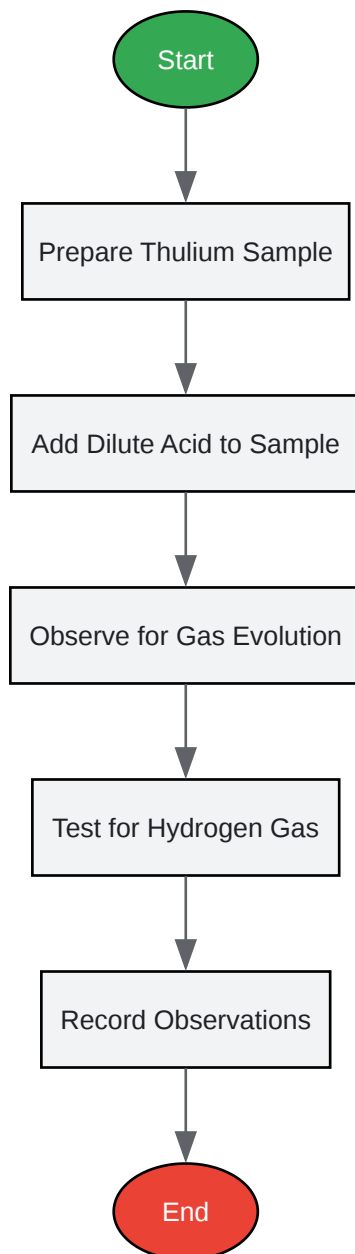
## Evaluation of Chemical Reactivity with Acids

This protocol describes a method to assess the reactivity of **thulium** metal with dilute acids.

### Methodology:

- **Safety Precautions:** All work should be performed in a fume hood, and appropriate personal protective equipment (gloves, safety glasses) must be worn.
- **Sample Preparation:** A small piece of **thulium** metal is cleaned to remove any surface oxides.
- **Reaction Setup:** The **thulium** sample is placed in a test tube. A dilute solution of the acid to be tested (e.g., 1M  $\text{H}_2\text{SO}_4$ ) is added to the test tube.
- **Observation:** The reaction is observed for signs of a chemical reaction, such as the evolution of gas bubbles (hydrogen). The rate of bubble formation provides a qualitative measure of reactivity.
- **Gas Identification:** The evolved gas can be tested for hydrogen by collecting it and exposing it to a lit splint, which will result in a characteristic "squeaky pop" sound.

## Acid Reactivity Test Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for acid reactivity testing.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Different Test Methods for Metal Testing [prestogroup.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. embibe.com [embibe.com]
- 5. scribd.com [scribd.com]
- 6. X-ray crystallography - Wikipedia [en.wikipedia.org]
- 7. uomus.edu.iq [uomus.edu.iq]
- 8. X-ray Crystallography | Anton Paar Wiki [wiki.anton-paar.com]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
- 11. royalsocietypublishing.org [royalsocietypublishing.org]
- 12. alnoor.edu.iq [alnoor.edu.iq]
- 13. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Physical and chemical characteristics of thulium metal.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217890#physical-and-chemical-characteristics-of-thulium-metal]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)